5-Bromo-2-adamantone CAS number and physicochemical data

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Compound of Interest

Compound Name:	*5-Bromo-2-adamantone*
Cat. No.:	*B12061479*

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Technical Profile: 5-Bromo-2-adamantanone

CAS Number: 20098-20-8[1][2][3]

Executive Summary

5-Bromo-2-adamantanone is a bifunctional adamantane derivative featuring a ketone at the C2 bridge position and a bromine atom at the C5 bridgehead position. It serves as a pivotal intermediate in the synthesis of Saxagliptin (a DPP-4 inhibitor for type 2 diabetes) and other pharmacologically active agents.[4] Its unique structure allows for orthogonal functionalization—nucleophilic attack at the ketone and radical or nucleophilic substitution at the bridgehead bromide—making it a versatile building block for fragment-based drug discovery (FBDD).

Identity & Physicochemical Data[1][4]

The following data represents the consensus of experimental values and high-confidence predictions suitable for laboratory handling.

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Property	Value	Notes
CAS Number	20098-20-8	
IUPAC Name	5-Bromoadamantan-2-one	Alt: 1-Bromoadamantan-4-one
Molecular Formula	$C_{10}H_{13}BrO$	
Molecular Weight	229.11 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	151 – 155 °C	Experimental (TCI/Sigma)
Density	1.58 ± 0.1 g/cm³	Predicted
Boiling Point	304.6 ± 15.0 °C	Predicted (at 760 mmHg)
Solubility	Soluble in DCM, $CHCl_3$, MeOH, EtOAc	Insoluble in water
Flash Point	123.6 ± 16.6 °C	Predicted
Polar Surface Area	17.1 Å²	Ketone contribution

Structural Characterization

Accurate identification relies on specific spectroscopic signatures resulting from the desymmetrization of the adamantane cage by the C2 ketone and C5 bromide.

Nuclear Magnetic Resonance (NMR)

The C2-ketone creates a plane of symmetry passing through C2 and C5.

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 2.65–2.75 ppm (m, 2H): Bridgehead protons at C1 and C3 (α to carbonyl). These are deshielded by the carbonyl anisotropy.
  - δ 2.35–2.45 ppm (m, 1H): Methine proton at C7.

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- δ 2.10–2.30 ppm (m, 10H): Overlapping multiplets corresponding to the secondary methylene protons (C4, C6, C8, C9, C10).

- ^{13}C NMR (100 MHz, $CDCl_3$):
  - δ ~215.0 ppm: Carbonyl carbon (C=O).
  - δ ~65.0–67.0 ppm: Quaternary carbon bearing bromine (C-Br).
  - δ ~45.0–50.0 ppm: Bridgehead carbons α to ketone.
  - δ ~30.0–40.0 ppm: Remaining methylene carbons.

Mass Spectrometry (MS)

- Method: GC-MS (EI, 70 eV)
- Signature: Molecular ion peaks at m/z 228 and 230 (1:1 ratio due to $^{79}Br/^{81}Br$ isotopes).
- Fragmentation: Loss of Br (M-79/81) leads to a characteristic adamantyl cation peak at m/z 149.

Synthetic Methodology

The synthesis of 5-bromo-2-adamantanone is a classic example of regioselective bridgehead functionalization. The carbonyl group at C2 electronically deactivates the adjacent bridgehead positions (C1, C3), directing the electrophilic bromination to the remote C5 position.

Protocol: Direct Bromination of 2-Adamantanone

This protocol yields high purity product suitable for pharmaceutical intermediate use.

Reagents:

- 2-Adamantanone (Starting Material)[1][5][6][7]
- Bromine (Br_2, 3.0 equiv)
- Aluminum Chloride ($AlCl_3$, catalytic, optional for rate enhancement)

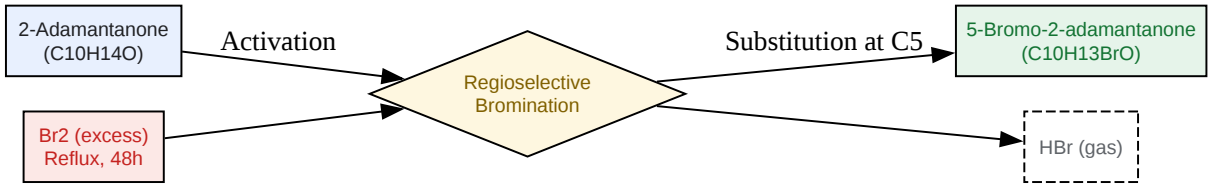
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- Dichloromethane (DCM) or Carbon Tetrachloride (CCl_4)

Workflow:

- Dissolution: Dissolve 2-adamantanone in dry solvent (DCM).
- Addition: Add Br_2 dropwise at room temperature.
- Reflux: Heat the mixture to mild reflux (40–50 °C) for 24–48 hours. The evolution of HBr gas indicates reaction progress.
- Quench: Cool to 0 °C and quench with saturated aqueous $NaHSO_3$ (sodium bisulfite) to destroy excess bromine.
- Extraction: Extract the organic layer, wash with $NaHCO_3$ and brine.
- Purification: Recrystallize from cyclohexane or methanol.

Reaction Pathway Diagram



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Caption: Regioselective bromination of 2-adamantanone targeting the C5 bridgehead position.

Applications in Medicinal Chemistry

5-Bromo-2-adamantanone is primarily valued as a precursor to 5-hydroxy-2-adamantanone, a scaffold found in DPP-4 inhibitors and 11β-HSD1 inhibitors.

Synthesis of Saxagliptin Intermediates

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Saxagliptin (Onglyza) contains a 3-hydroxy-adamantyl glycine moiety. The 5-bromo-2-adamantanone is hydrolyzed to 5-hydroxy-2-adamantanone, which is then converted (via the Bucherer-Bergs reaction or reductive amination) to the amino-acid fragment required for the drug.

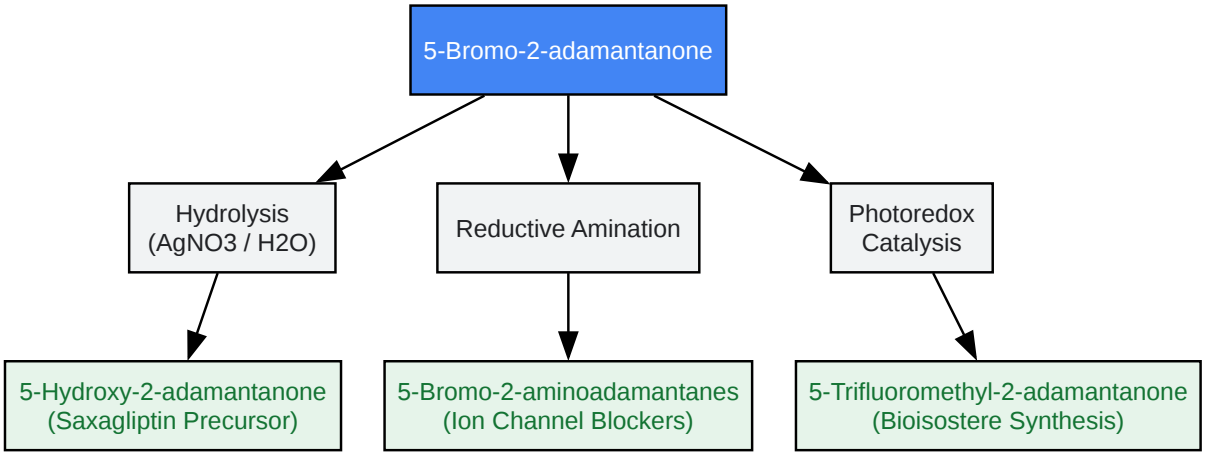
Fluorination & Trifluoromethylation

Recent metallophotoredox catalysis protocols use 5-bromo-2-adamantanone as a model substrate to introduce trifluoromethyl (-CF_3) groups at the bridgehead.[8] This modification modulates lipophilicity (LogP) and metabolic stability, a critical tactic in modern lead optimization.

Bifunctional Linkers

The molecule serves as a rigid spacer in supramolecular chemistry. The ketone allows for reductive amination or Grignard addition, while the bromide allows for Suzuki-Miyaura coupling (under specific conditions) or radical cross-coupling, enabling the construction of complex 3D architectures.

Application Workflow:



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Caption: Divergent synthetic utility of the 5-bromo-2-adamantanone scaffold.

Handling and Safety (SDS Summary)

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- Hazard Classification: Irritant (Skin Irrit. 2, Eye Irrit. 2, STOT SE 3).
- Signal Word: Warning.
- H-Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at room temperature (15–25 °C) in a dry, well-ventilated place. Keep container tightly closed.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (contains Bromine).

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